

Technical Guide: (1S)-Perindopril-d4 Benzyl Ester

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Compound of Interest

Compound Name: (1S)-Perindopril-d4 Benzyl Ester

Cat. No.: B12420830

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Executive Summary

(1S)-Perindopril-d4 Benzyl Ester is a high-purity, stable isotope-labeled intermediate used primarily in the synthesis of Perindopril-d4, a deuterated internal standard for the quantification of the antihypertensive drug Perindopril. As the direct benzyl ester precursor to the active pharmaceutical ingredient (API) analog, this compound plays a critical role in establishing traceability in bioanalytical assays (LC-MS/MS) and investigating the reaction kinetics of ACE inhibitor synthesis.

This guide details the physicochemical properties, synthetic pathways, and bioanalytical applications of **(1S)-Perindopril-d4 Benzyl Ester**, designed for researchers in pharmacokinetics and process chemistry.

Chemical Identity & Specifications

Unlike the commercially registered Perindopril-d4 (free acid), the benzyl ester intermediate is a specialized research chemical and does not currently have a dedicated CAS number in public registries. It is identified by its parent compound and isotopic modification.

Nomenclature & Registry Data

Parameter	Detail
Product Name	(1S)-Perindopril-d4 Benzyl Ester
CAS Number	Not Assigned (Custom Synthesis)
Parent CAS (Unlabeled)	122454-52-8 (Perindopril Benzyl Ester)
Final Drug CAS (Labeled)	1356929-58-2 (Perindopril-d4 Free Acid)
Chemical Name (IUPAC)	Benzyl (2S,3aS,7aS)-1-[(2S)-2-[[[(1S)-1-(ethoxycarbonyl)butyl]amino]propanoyl-2,3,3,3-d4]-octahydro-1H-indole-2-carboxylate
Molecular Formula	C ₂₆ H ₃₄ D ₄ N ₂ O ₅
Molecular Weight	~462.61 g/mol (vs. 458.60 g/mol for unlabeled)
Isotopic Purity	Typically ≥ 99% Deuterium enrichment

Structural Characterization

The "d4" label is located on the alanyl moiety of the side chain.[1] Specifically, deuterium atoms replace the protons on the methyl group (C3) and the alpha-carbon (C2) of the alanine residue.

- Label Position: 2,3,3,3-d4-alanyl[1]
- Stereochemistry: (2S, 3aS, 7aS) on the indole ring; (S) on the alanine and ethoxycarbonylbutyl side chains.[2]

Synthesis & Isotopic Labeling Pathway[4]

The synthesis of **(1S)-Perindopril-d4 Benzyl Ester** follows a convergent pathway identical to the industrial production of Perindopril, but utilizes a deuterated alanine derivative.[2] This ensures the isotopic label is chemically stable and non-exchangeable under physiological conditions.

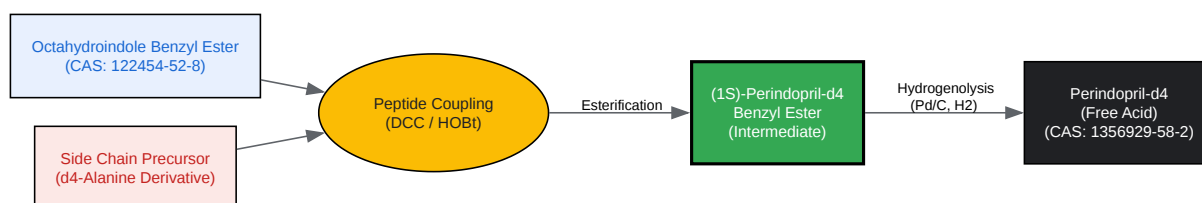
Reaction Mechanism[5]

- Precursor A: (2S,3aS,7aS)-Octahydroindole-2-carboxylic acid benzyl ester (The "Heterocycle").

- Precursor B: N-[(S)-1-ethoxycarbonyl-butyl]-(S)-alanine-d4 (The "Side Chain").
- Coupling: A peptide coupling reaction (using DCC/HOBt) links A and B to form the Benzyl Ester.[2]
- Deprotection (Downstream): Catalytic hydrogenolysis removes the benzyl group to yield Perindopril-d4.

Visualization: Synthesis Workflow

The following diagram illustrates the convergent synthesis and the role of the benzyl ester intermediate.



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Figure 1: Synthetic pathway showing the convergence of the indole and deuterated side chain to form the Benzyl Ester intermediate.

Applications in Drug Development[4][5][6] Internal Standard for Bioanalysis (LC-MS/MS)

While Perindopril-d4 (free acid) is the standard for plasma quantification, the Benzyl Ester-d4 is critical for:

- Process Impurity Profiling: Quantifying residual benzyl ester intermediate in the final drug substance.
- Stability Studies: Monitoring the rate of ester hydrolysis in non-biological matrices (e.g., formulation stability).

Experimental Protocol: Extraction & Analysis

When using this compound as an Internal Standard (IS) for quantifying the benzyl ester impurity, follow this solid-phase extraction (SPE) workflow to ensure recovery.

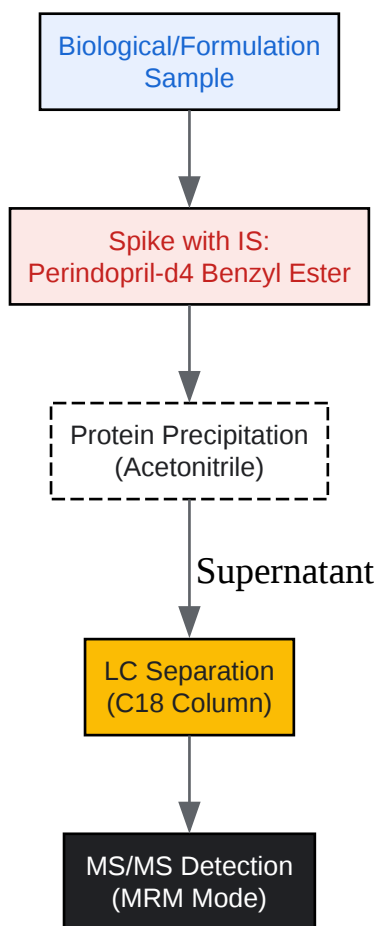
Reagents:

- Solvent A: 0.1% Formic Acid in Water.
- Solvent B: Acetonitrile (LC-MS Grade).
- IS Stock: 1 mg/mL **(1S)-Perindopril-d4 Benzyl Ester** in Methanol.

Step-by-Step Workflow:

- Spiking: Add 10 μ L of IS Stock to 100 μ L of sample matrix.
- Precipitation: Add 300 μ L cold Acetonitrile to precipitate proteins. Vortex for 30s.
- Centrifugation: Spin at 10,000 x g for 10 min at 4°C.
- Dilution: Transfer supernatant and dilute 1:1 with Water (to match initial mobile phase).
- Injection: Inject 5 μ L onto a C18 Column (e.g., 2.1 x 50 mm, 1.7 μ m).

Visualization: LC-MS/MS Bioanalytical Workflow



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Figure 2: Bioanalytical workflow for utilizing Perindopril-d4 Benzyl Ester as an Internal Standard.

Handling, Stability & Safety

Storage Conditions

- Temperature: Store at -20°C or lower.
- Atmosphere: Hygroscopic; store under inert gas (Argon or Nitrogen) to prevent moisture-induced hydrolysis of the ester bond.
- Solubility: Soluble in Ethyl Acetate, Dichloromethane (DCM), Methanol, and DMSO. Insoluble in water.

Stability Warning

The benzyl ester moiety is susceptible to hydrolysis under alkaline conditions. Avoid storing in buffers with pH > 7.5. Stock solutions in methanol are stable for up to 6 months at -20°C.

References

- PubChem. (2025). Perindopril Benzyl Ester (Compound Summary). National Library of Medicine. [\[Link\]](#)
- European Patent Office. (2007). Process for the preparation of perindopril and salts thereof (EP1864973). [\[Link\]](#)
- Veeprho. (2025). Perindopril-D4 | CAS 1356929-58-2. [\[Link\]](#)^[1]^[2]^[3]

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